

# cross-validation of different extraction methods for 2,4,5-Tribromophenol

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## Compound of Interest

Compound Name: *2,4,5-Tribromophenol*

Cat. No.: *B077500*

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## A Comparative Guide to Extraction Methods for 2,4,5-Tribromophenol

A note on the available data: Direct experimental comparisons of extraction methods for **2,4,5-Tribromophenol** are limited in publicly available scientific literature. Therefore, this guide utilizes data for its close structural isomer, 2,4,6-Tribromophenol, as a scientifically accepted surrogate. The physicochemical similarities between these isomers suggest that their extraction behaviors will be comparable, providing a valuable framework for researchers. This guide presents a cross-validation of three prevalent extraction techniques: Solid-Phase Extraction (SPE), Ultrasound-Assisted Extraction (UAE), and Headspace Solid-Phase Microextraction (HS-SPME).

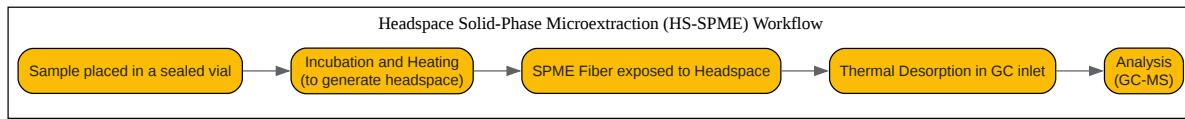
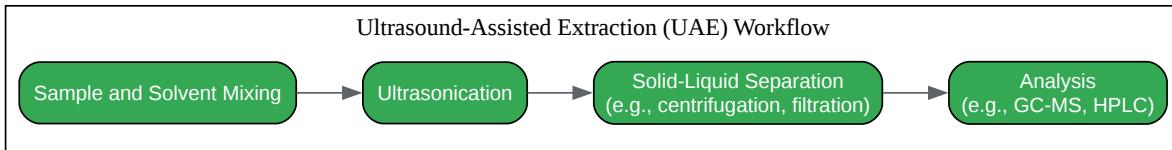
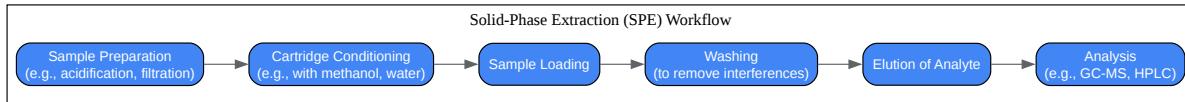
## Data Presentation: Performance Comparison of Extraction Methods

The following table summarizes the quantitative performance of Solid-Phase Extraction, Ultrasound-Assisted Extraction, and Headspace Solid-Phase Microextraction for the analysis of tribromophenols.

Parameter	Solid-Phase Extraction (SPE)	Ultrasound-Assisted Extraction (UAE)	Headspace Solid-Phase Microextraction (HS-SPME)
Recovery	59% - 101.4% <sup>[1]</sup>	Statistically similar results to reference methods <sup>[2]</sup>	Quantitative recoveries reported <sup>[3]</sup>
Limit of Detection (LOD)	7 - 22 ng/L <sup>[1]</sup>	Not explicitly stated for 2,4,6-TBP, but the method is sensitive for similar phenols.	Sub-ng/g levels <sup>[3]</sup>
Limit of Quantification (LOQ)	0.2 - 166 ng/L <sup>[4]</sup>	2.5 - 12.0 mg/kg (for TBP in sawdust) <sup>[2]</sup>	Not explicitly stated
Relative Standard Deviation (RSD)	Not explicitly stated	Not explicitly stated	4.40% - 8.07% <sup>[5]</sup>
Sample Throughput	Moderate	High	High
Solvent Consumption	Moderate	Low to Moderate	Very Low
Automation Potential	High	Moderate	High

## Experimental Workflows

The following diagrams illustrate the typical workflows for each of the discussed extraction methods.



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